

Application Notes and Protocols: Preparation of AM-2394 Stock Solutions in DMSO

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Compound of Interest

Compound Name: AM-2394

Cat. No.: B605374

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Introduction

AM-2394 is a potent and structurally distinct allosteric activator of glucokinase (GK), an enzyme crucial for glucose homeostasis.^{[1][2][3][4][5]} As a glucokinase activator (GKA), **AM-2394** enhances the enzyme's affinity for glucose, promoting the phosphorylation of glucose to glucose-6-phosphate. This mechanism is central to its function in regulating blood sugar levels, making it a significant compound in metabolic disease research, particularly for type 2 diabetes. Proper preparation of stock solutions is the foundational step for accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for **AM-2394** in in vitro studies due to the compound's good solubility in it.

Chemical Properties of AM-2394

A clear understanding of the physicochemical properties of **AM-2394** is essential for its effective use in research.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₅ N ₅ O ₄	
Molecular Weight	423.47 g/mol	
CAS Number	1442684-77-6	
Appearance	White to off-white crystalline solid	
Target	Glucokinase (GK)	
EC ₅₀	60 nM	

Solubility of AM-2394 in DMSO

AM-2394 exhibits high solubility in DMSO, though it is important to use fresh, anhydrous DMSO as the solvent is hygroscopic and absorbed moisture can reduce solubility.

Solvent	Solubility	Notes
DMSO	≥ 30 mg/mL (≥ 70.84 mM)	Saturation may be higher.
DMSO	85 mg/mL (200.72 mM)	Use fresh, moisture-free DMSO.
DMSO:PBS (pH 7.2) (1:1)	0.50 mg/mL	
Water	Insoluble	

Experimental Protocol: Preparing a 10 mM AM-2394 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **AM-2394** in DMSO. This concentration is a common starting point for creating working solutions for various cellular and enzymatic assays.

Materials:

- **AM-2394** powder
- Anhydrous (cell culture grade) Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vial or a clear vial wrapped in foil
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

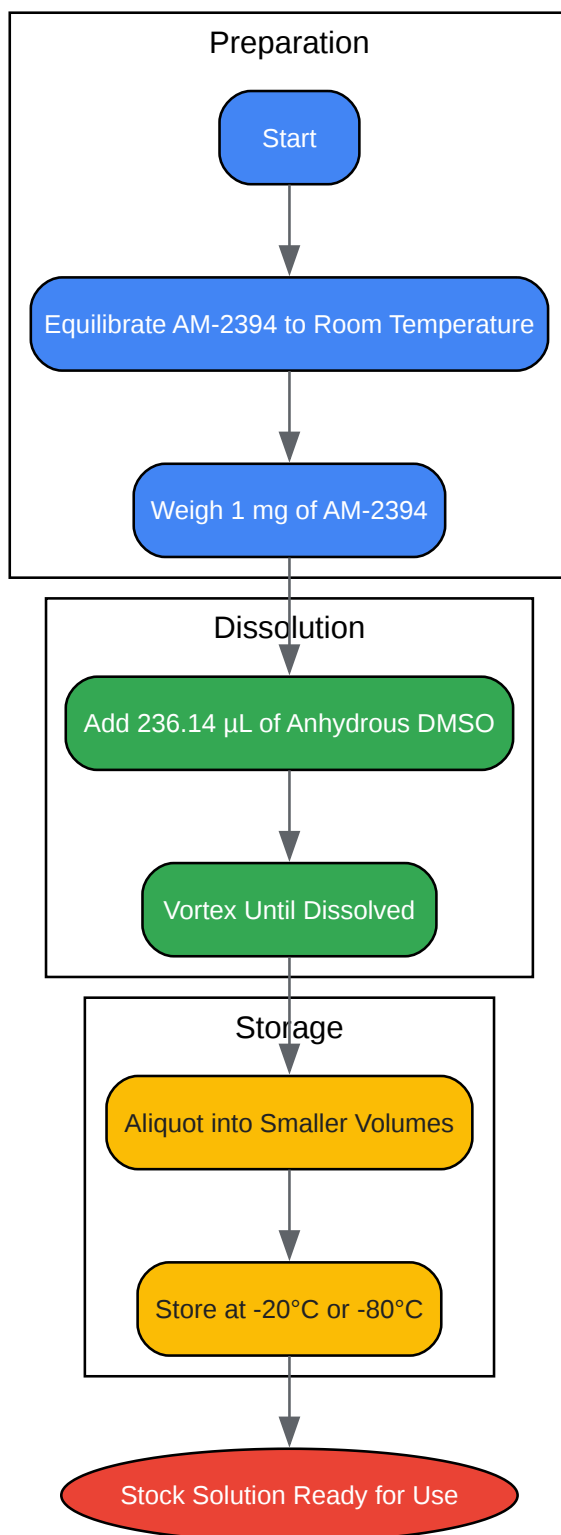
Procedure:

- Pre-weighing Preparation: Allow the **AM-2394** vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing **AM-2394**: Carefully weigh out 1 mg of **AM-2394** powder using a calibrated analytical balance and transfer it to a sterile amber vial.
- Calculating DMSO Volume: To prepare a 10 mM stock solution from 1 mg of **AM-2394** (MW: 423.47 g/mol), the required volume of DMSO is calculated as follows:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - $\text{Volume (L)} = 0.001 \text{ g} / (0.010 \text{ mol/L} * 423.47 \text{ g/mol}) = 0.00023614 \text{ L}$
 - $\text{Volume (}\mu\text{L)} = 236.14 \mu\text{L}$
- Dissolving the Compound: Add 236.14 μL of anhydrous DMSO to the vial containing the **AM-2394** powder.
- Mixing: Cap the vial tightly and vortex thoroughly until the powder is completely dissolved, resulting in a clear solution. Gentle warming or sonication can be used to aid dissolution if necessary.
- Storage: Store the stock solution at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years). Aliquot the stock solution into smaller volumes to avoid

repeated freeze-thaw cycles.

Stock Solution Preparation Workflow

Workflow for Preparing AM-2394 Stock Solution



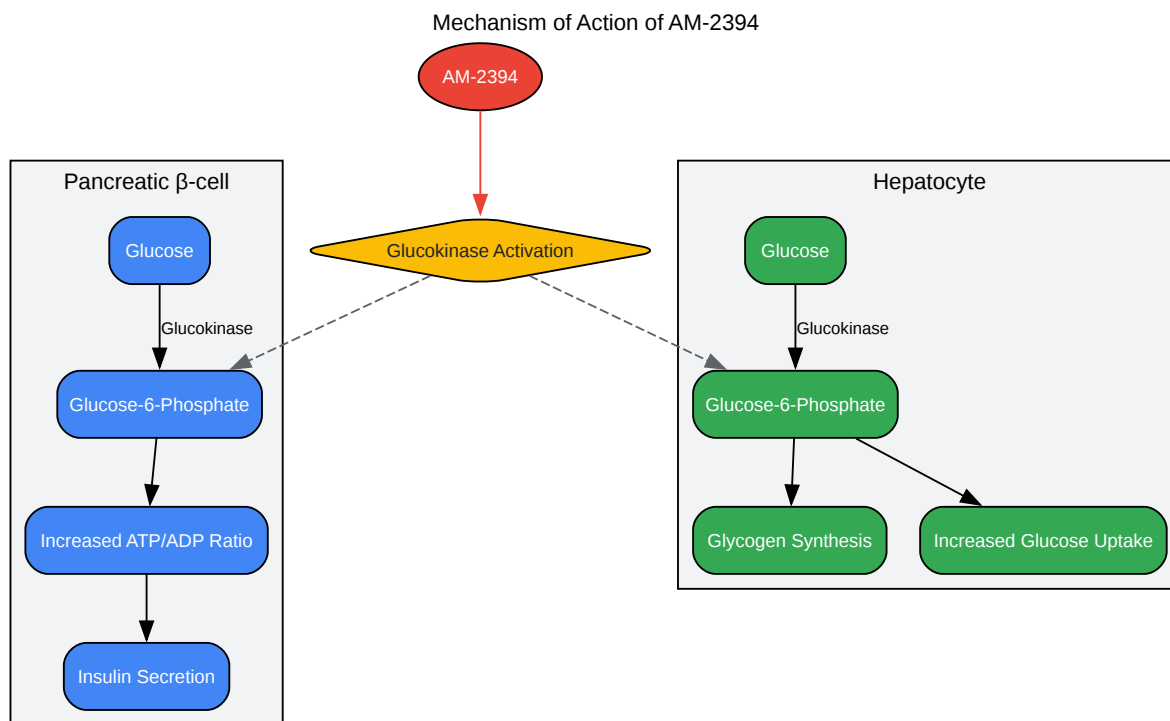
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Caption: A flowchart illustrating the key steps for preparing a stock solution of **AM-2394** in DMSO.

AM-2394 Signaling Pathway

AM-2394 functions by allosterically activating glucokinase (GK), which plays a pivotal role in glucose metabolism, primarily in hepatocytes and pancreatic β -cells. In pancreatic β -cells, the activation of GK leads to an increase in glucose-6-phosphate, which in turn elevates the ATP/ADP ratio. This change results in the closure of ATP-sensitive potassium channels, depolarization of the cell membrane, and subsequent influx of calcium ions, triggering insulin secretion. In hepatocytes, enhanced GK activity promotes glucose uptake and conversion to glycogen, thereby reducing hepatic glucose output.

Glucokinase Activation Pathway by **AM-2394**



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